

# Application Notes and Protocols for Investigating the Repellent Properties of Acynonapyr

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## Compound of Interest

Compound Name: *Acynonapyr*

Cat. No.: *B1384038*

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## Introduction

**Acynonapyr** is a novel acaricide developed by Nippon Soda Co., Ltd., with a unique mode of action targeting the calcium-activated potassium channels (KCa2) in spider mites.[1][2][3][4][5] This mechanism leads to neurological symptoms, including convulsions and impaired mobility, ultimately resulting in mortality.[1][4] **Acynonapyr** demonstrates high selectivity for spider mites, with minimal impact on beneficial insects, making it a promising candidate for Integrated Pest Management (IPM) programs.[1][2][4] While its primary mode of action is acaricidal, there are indications that **Acynonapyr** may also possess repellent and antifeedant properties.[6] However, detailed studies to confirm and quantify these repellent effects are not widely reported.[3]

These application notes provide a detailed experimental framework for researchers to investigate and characterize the potential repellent properties of **Acynonapyr** against spider mites, specifically the two-spotted spider mite (*Tetranychus urticae*), a common agricultural pest. The following protocols are designed to be comprehensive, providing clear methodologies and data presentation structures to facilitate reproducible and comparable results.

## Key Experimental Protocols

Two primary assays are proposed to evaluate the repellent effects of **Acynonapyr**: a Two-Choice Disc Assay to assess spatial repellency and a Leaf Disc Preference Assay to investigate contact repellency and antifeedant properties.

## Two-Choice Disc Assay for Spatial Repellency

Objective: To determine if **Acynonapyr** exhibits spatial repellency against adult female *Tetranychus urticae*.

Materials:

- **Acynonapyr** (technical grade)
- Acetone (solvent)
- Distilled water
- Tween 80 (surfactant)
- Petri dishes (90 mm diameter)
- Filter paper discs (45 mm diameter)
- Mite-rearing cages
- Healthy, synchronized adult female *Tetranychus urticae* (2-5 days old)
- Stereomicroscope
- Fine-tipped paintbrush
- Environmental growth chamber (25 ± 1°C, 60 ± 5% RH, 16:8 L:D photoperiod)

Protocol:

- Preparation of Test Solutions:
  - Prepare a stock solution of **Acynonapyr** in acetone.

- Create a serial dilution of **Acynonapyr** in acetone to achieve final concentrations of 0.1, 1, 10, and 100 µg/cm<sup>2</sup>.
- The control solution will be acetone alone.
- For application, dilute the acetone-based solutions in a 0.05% Tween 80 aqueous solution to ensure even spreading.
- Preparation of Assay Arenas:
  - Cut filter paper discs in half.
  - Apply 250 µL of the test solution evenly to one half of a filter paper disc and 250 µL of the control solution to the other half.
  - Allow the solvent to evaporate completely in a fume hood for at least 1 hour.
  - Reassemble the two halves to form a complete disc within a Petri dish.
- Mite Introduction:
  - Using a fine-tipped paintbrush, carefully place 20 adult female spider mites in the center of the reassembled filter paper disc.
- Incubation and Observation:
  - Place the Petri dishes in an environmental growth chamber.
  - Record the number of mites on the treated and control halves of the filter paper disc at 30 minutes, 1 hour, 2 hours, and 4 hours post-introduction.
- Data Analysis:
  - Calculate the Percent Repellency (PR) for each concentration and time point using the following formula:  $PR (\%) = [ (N_c - N_t) / (N_c + N_t) ] \times 100$  Where  $N_c$  is the number of mites on the control half and  $N_t$  is the number of mites on the treated half.

- Perform statistical analysis (e.g., ANOVA followed by Tukey's test) to determine significant differences between concentrations and the control.

## Leaf Disc Preference Assay for Contact Repellency and Antifeedant Effects

Objective: To assess if **Acynonapyr** deters settling and feeding of *Tetranychus urticae* upon contact with a treated surface.

Materials:

- All materials from the Two-Choice Disc Assay
- Fresh, untreated bean or cotton leaves
- Leaf disc cutter (15 mm diameter)
- Agar (2%)
- Petri dishes (60 mm diameter)

Protocol:

- Preparation of Test Solutions:
  - Prepare **Acynonapyr** solutions as described in the Two-Choice Disc Assay protocol.
- Preparation of Leaf Discs:
  - Cut leaf discs from healthy, untreated leaves.
  - Dip one half of each leaf disc into the test solution for 10 seconds and the other half into the control solution for 10 seconds.
  - Allow the leaf discs to air dry completely.
- Assay Setup:

- Prepare a 2% agar solution and pour it into the bottom of the Petri dishes to provide moisture and keep the leaf discs turgid.
- Place the treated leaf disc in the center of the agar.
- Mite Introduction:
  - Introduce 10 adult female spider mites to the center of each leaf disc.
- Incubation and Observation:
  - Incubate the Petri dishes in an environmental growth chamber.
  - After 24 and 48 hours, record the number of mites, eggs, and the extent of feeding damage (on a scale of 0-5, where 0 is no damage and 5 is severe damage) on both the treated and control halves of the leaf disc.
- Data Analysis:
  - Calculate a Preference Index (PI) for settling and oviposition.
  - Compare the feeding damage scores between the treated and control halves.
  - Use appropriate statistical tests (e.g., t-test or Wilcoxon signed-rank test) to analyze the data.

## Data Presentation

Quantitative data from the experimental protocols should be summarized in the following tables for clear comparison.

Table 1: Spatial Repellency of **Acynonapyr** against *Tetranychus urticae* in a Two-Choice Disc Assay

Concentration ( $\mu\text{g}/\text{cm}^2$ )	Mean Number of Mites ( $\pm\text{SE}$ ) on Treated Half	Mean Number of Mites ( $\pm\text{SE}$ ) on Control Half	Percent Repellency (%)
30 Minutes			
Control (0)			
0.1			
1			
10			
100			
1 Hour			
Control (0)			
0.1			
1			
10			
100			
2 Hours			
Control (0)			
0.1			
1			
10			
100			
4 Hours			
Control (0)			
0.1			
1			

10
100

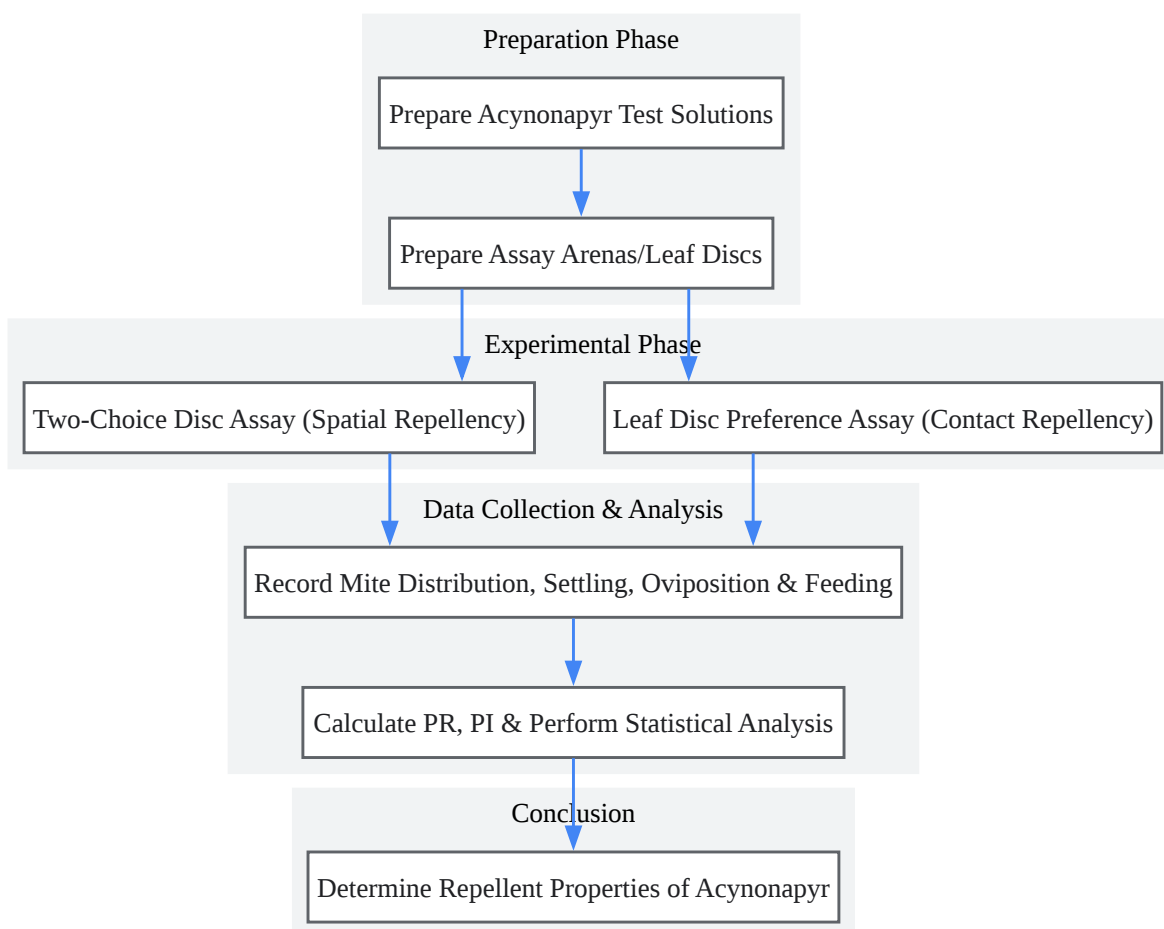
Table 2: Contact Repellency and Antifeedant Effects of **Acynonapyr** on Tetranychus urticae in a Leaf Disc Preference Assay (48 hours)

Concentr ation (µg/cm²)	Mean Number of Mites (±SE) - Treated	Mean Number of Mites (±SE) - Control	Mean Number of Eggs (±SE) - Treated	Mean Number of Eggs (±SE) - Control	Mean Feeding Damage Score (±SE) - Treated	Mean Feeding Damage Score (±SE) - Control
Control (0)						
0.1						
1						
10						
100						

Visualizations

Experimental Workflow

The overall experimental workflow for assessing the repellent properties of **Acynonapyr** is depicted below.



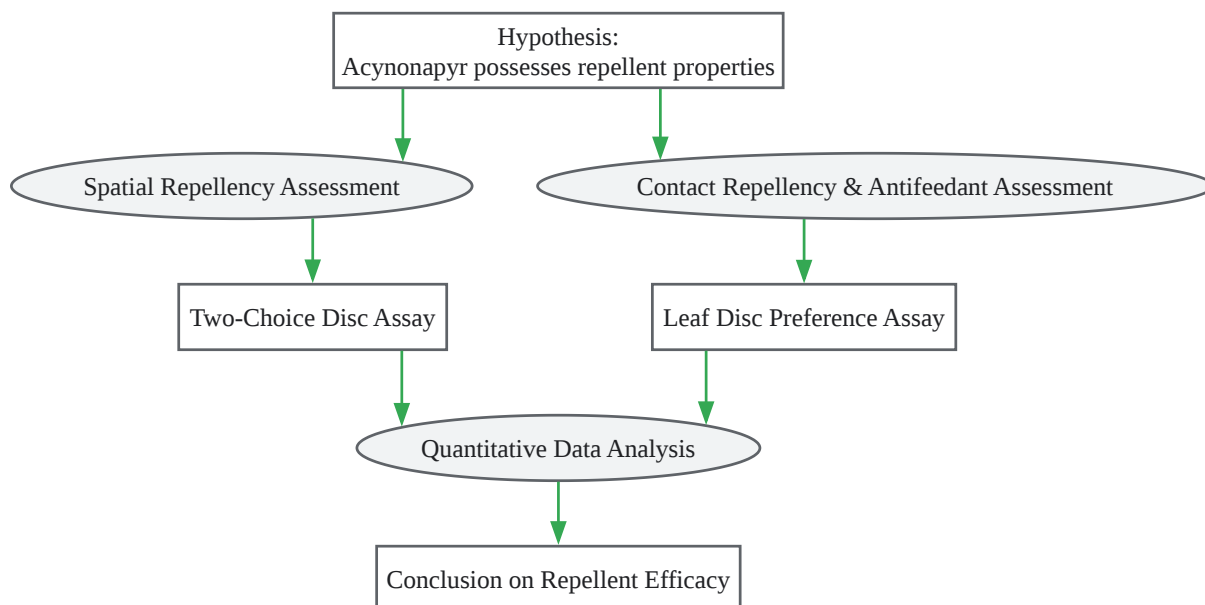
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Experimental Workflow for **Acynonapyr** Repellency Studies.

## Logical Relationship of Experimental Design

The logical flow of the experimental design is aimed at a comprehensive evaluation of **Acynonapyr**'s repellent characteristics.



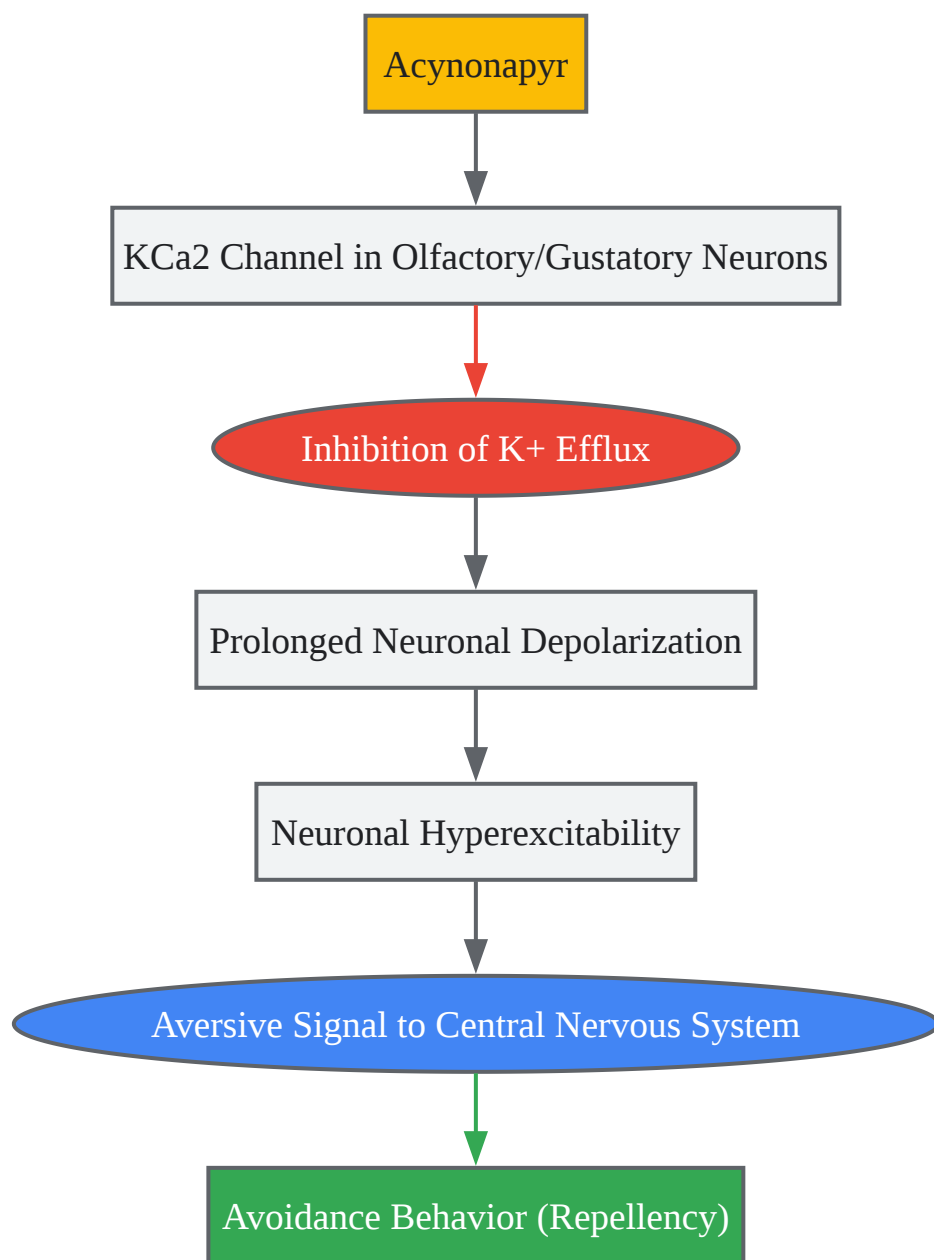


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Logical Flow of the Experimental Design.

## Postulated Signaling Pathway for Repellent Action

While the exact mechanism of **Acynonapyr**'s repellent action is not yet elucidated, it is hypothesized to be linked to its known mode of action on KCa2 channels, leading to neuronal hyperexcitability and subsequent avoidance behavior.



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Hypothesized Signaling Pathway for **Acynonapyr**-Induced Repellency.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Development of a novel acaricide, acynonapyr [jstage.jst.go.jp]
- 3. Acynonapyr[CAS 1332838-17-1|Acaricide [benchchem.com]
- 4. Development of a novel acaricide, acynonapyr - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Buy Acynonapyr | 1332838-17-1 [smolecule.com]
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